

isobutyltriethoxysilane molecular weight and formula

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Compound of Interest

Compound Name: *Isobutyltriethoxysilane*

Cat. No.: *B103999*

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In-depth Technical Guide: Isobutyltriethoxysilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the molecular properties of **isobutyltriethoxysilane**, a versatile organosilicon compound.

Molecular Identity and Properties

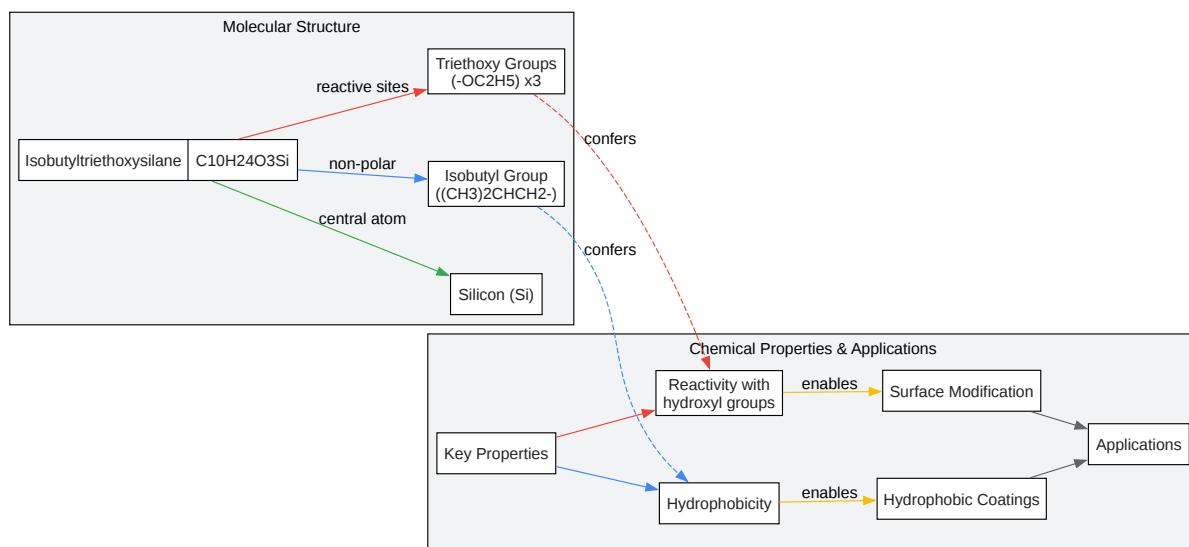
Isobutyltriethoxysilane is an organoethoxysilane characterized by the presence of an isobutyl group and three ethoxy groups attached to a central silicon atom. This structure imparts properties that make it useful in a variety of applications, including as a surface modifying agent and a chemical intermediate.

Below is a summary of its key molecular and physical properties:

Property	Value
Molecular Formula	C ₁₀ H ₂₄ O ₃ Si
Linear Formula	(CH ₃) ₂ CHCH ₂ Si(OC ₂ H ₅) ₃
Molecular Weight	220.38 g/mol
IUPAC Name	triethoxy(2-methylpropyl)silane
CAS Number	17980-47-1
Appearance	Colorless liquid
Density	0.88 g/mL at 25 °C
Boiling Point	190-191 °C
Flash Point	60.5 °C (closed cup)
Refractive Index	n _{20/D} 1.4

Logical Relationships of Isobutyltriethoxysilane Properties

The following diagram illustrates the relationship between the structural components of **isobutyltriethoxysilane** and its resulting chemical properties and applications.



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